

Technical Support Center: Stable Isotope Standards

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Compound of Interest

Compound Name: DNSAH-15N2

Cat. No.: B12379759

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Welcome to the Technical Support Center for Stable Isotope Labeled (SIL) Internal Standards. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues encountered during experimental work.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses specific problems in a question-and-answer format, offering potential causes and step-by-step solutions.

Issue 1: Low or No Signal Intensity of the SIL Internal Standard

Q: I am not observing a sufficient signal for my SIL internal standard. What could be the cause?

A: Low or no signal from your SIL internal standard can be attributed to several factors, from sample preparation to instrument settings. A systematic approach to troubleshooting is crucial.

Potential Causes and Troubleshooting Steps:

- Improper Storage and Handling:
 - Question: Was the SIL internal standard stored under the recommended conditions (e.g., temperature, light protection)?

- Action: Review the manufacturer's storage guidelines. Improper storage can lead to degradation. Always prepare fresh working solutions and avoid repeated freeze-thaw cycles.
 - Pipetting or Dilution Errors:
 - Question: Are you confident in the concentration of your spiking solution and the volume added to the samples?
 - Action: Verify all calculations and ensure pipettes are properly calibrated. Prepare a fresh dilution series to confirm the concentration of your stock and working solutions.
 - Degradation in Matrix:
 - Question: Could the SIL internal standard be degrading after being added to the
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